

# An In-depth Technical Guide to the Solubility of Zinc 5-nitroisophthalate

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## Compound of Interest

Compound Name: Zinc 5-nitroisophthalate

Cat. No.: B3393927

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This technical guide provides a comprehensive overview of the solubility of **Zinc 5-nitroisophthalate**. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on qualitative aspects, factors influencing solubility, and a detailed experimental protocol for its determination.

## Introduction to Zinc 5-nitroisophthalate

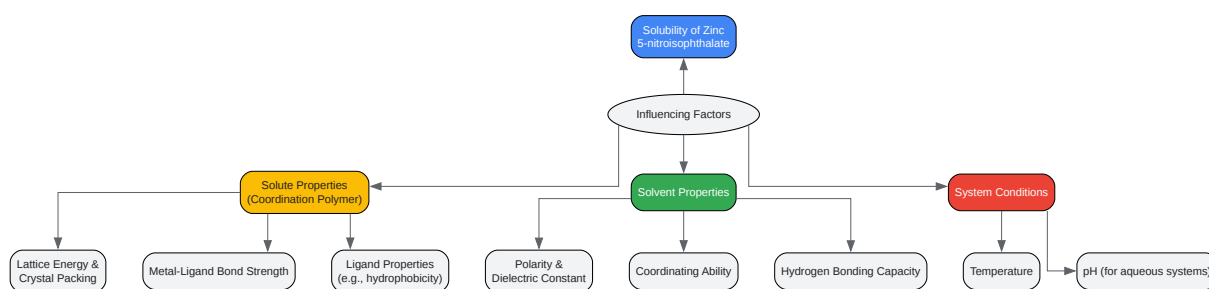
**Zinc 5-nitroisophthalate** is a coordination polymer consisting of zinc ions coordinated with 5-nitroisophthalic acid. Such metal-organic frameworks (MOFs) are crystalline materials with a wide range of potential applications, including catalysis, gas storage, and drug delivery. Understanding the solubility of this compound is crucial for its synthesis, purification, formulation, and application, particularly in the pharmaceutical sciences where dissolution characteristics can significantly impact bioavailability and efficacy.

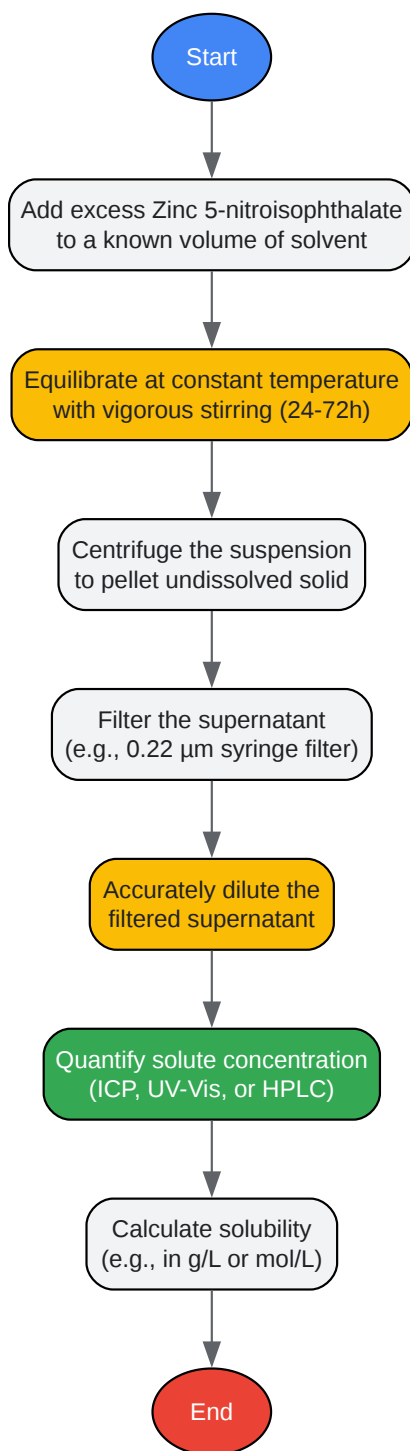
## Solubility Profile of Zinc 5-nitroisophthalate

Extensive literature searches indicate a lack of specific quantitative solubility data for **Zinc 5-nitroisophthalate** across a range of solvents. A safety data sheet for the compound explicitly states "no data available" for solubility. However, some qualitative information and general principles applicable to coordination polymers can provide guidance.

- **General Behavior:** As a coordination polymer, **Zinc 5-nitroisophthalate** is expected to exhibit low solubility in most common organic and aqueous solvents. The strong coordination bonds between the zinc ions and the carboxylate groups of the 5-nitroisophthalate ligand contribute to a stable, extended network structure that is energetically unfavorable to disrupt through solvation.
- **Aqueous Solubility:** A patent describing its use as a corrosion inhibitor notes that **Zinc 5-nitroisophthalate** is less soluble in water than other known nitrophthalates. This suggests that while solubility is limited, it is not entirely insoluble in aqueous media.
- **Solvent Interactions:** The solubility of MOFs is often dictated by the interactions between the solvent and the organic linker.<sup>[1][2]</sup> Therefore, the solubility of the constituent ligand, 5-nitroisophthalic acid, can offer some clues. Solvents that can effectively solvate the 5-nitroisophthalate ligand might have a greater potential to dissolve the entire framework, although the network's lattice energy remains a significant barrier.

The diagram below illustrates the key factors that influence the solubility of a coordination polymer like **Zinc 5-nitroisophthalate**.





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## References

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